

In Vitro Incubation Conditions for Tinoridine

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Compound Focus: Tinoridine

CAS No.: 24237-54-5

Cat. No.: S589076

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Here is a summary of the key parameters from published studies:

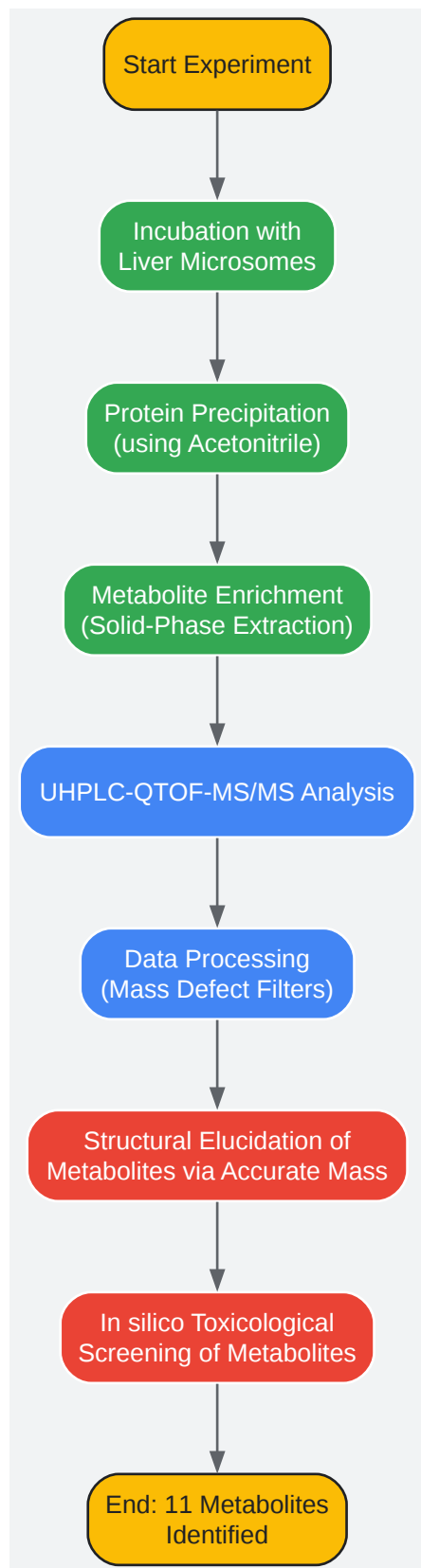
Application / Model	Key Incubation Conditions	Analysis Method	Key Findings / Purpose
Metabolite Identification [1] System: Rat & Human Liver Microsomes Sample Prep: Protein precipitation (ACN), Solid-Phase Extraction UHPLC-QTOF-MS/MS Identified 11 novel <i>in vivo</i> metabolites; 2 major metabolites formed in microsomes. Degradation Profiling [2] Conditions: Hydrolytic (acid, base, neutral), thermal, photolytic, oxidative (H ₂ O ₂ , Fenton's reagent, FeCl ₃). Guideline: ICH Q1A(R2) HPLC with HRMS Drug stable under oxidative conditions; 6 new degradation products characterized. Ferroptosis Inhibition [3] System: Nucleus Pulposus (NP) Cells Inducer: RSL3 Key Mechanistic Step: Binding to Nrf2 protein (predicted <i>in silico</i>) <i>In vitro</i> cell-based assays Tinoridine rescues RSL3-induced ferroptosis by activating the Nrf2/Gpx4 pathway.			

Detailed Experimental Workflows

For a more granular view, here are the expanded protocols for the metabolite identification and ferroptosis studies.

Metabolite Identification with Liver Microsomes [1]

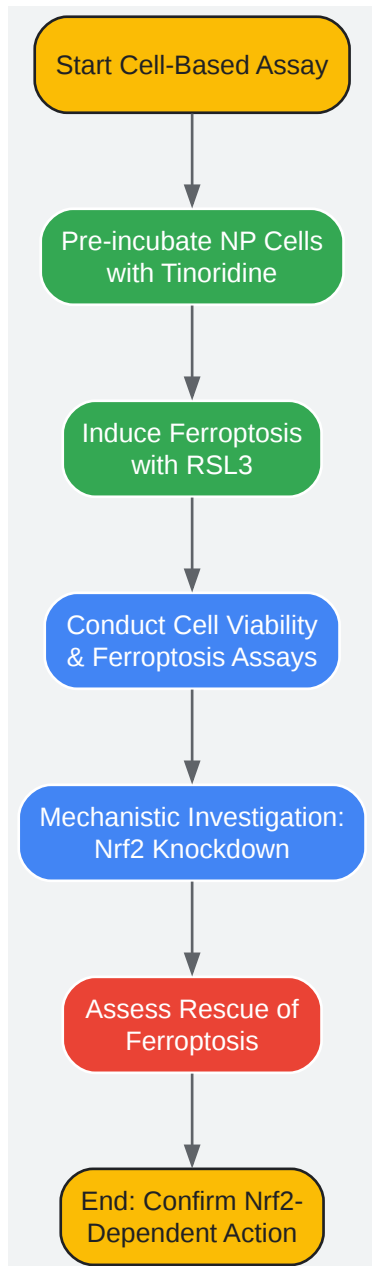
This workflow is designed to identify and characterize the metabolites of **Tinoridine**.



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Ferroptosis Inhibition in Cell-Based Assay [3]

This workflow outlines the process for evaluating **Tinoridine**'s effect in a ferroptosis model.



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Frequently Asked Questions & Troubleshooting

Q1: Why are my **Tinoridine** samples degrading during storage?

- **A:** The degradation study [2] found that **Tinoridine** hydrochloride is stable under oxidative conditions but can degrade under **hydrolytic (acidic, alkaline, neutral), thermal, and photolytic stress**. For stability:
 - **Storage:** Use airtight containers, protect from light, and store in a cool, dry place.
 - **Solvent Consideration:** Be aware that the **co-solvent** used in experiments can also influence degradation, as two specific degradation products (DP 2 and DP 6) were formed due to co-solvent effects [2].

Q2: What safety considerations are there for **Tinoridine** metabolites?

- **A:** While the parent compound has a relatively high acute toxicity profile (e.g., oral LD₅₀ in rats >10,200 mg/kg) [4], the *in silico* toxicological screening of its metabolites predicted that **two of the identified metabolites may show a certain degree of lung or liver toxicity** [1]. This is an important consideration for long-term or high-dose studies.

Q3: What is a key control experiment for the ferroptosis assay?

- **A:** To confirm that the anti-ferroptotic effect is specifically mediated through the Nrf2 pathway, the key control is to **knock down Nrf2** in your nucleus pulposus cells. If the protective effect of **Tinoridine** is abolished or significantly reduced after knockdown, it confirms the mechanism is Nrf2-dependent [3].

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References

1. Rapid structural characterization of in vivo and in metabolites of... vitro [pubmed.ncbi.nlm.nih.gov]
2. Structural characterization of its degradation products ... [pubmed.ncbi.nlm.nih.gov]
3. Screening of NSAIDs library identifies Tinoridine as a novel ... [pubmed.ncbi.nlm.nih.gov]
4. | CAS#:24237-54-5 | Chemsrvc Tinoridine [chemsrc.com]

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